

Technical Guide to the Safe Handling of Dota-peg5-C6-dbco

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Compound of Interest

Compound Name: Dota-peg5-C6-dbco

Cat. No.: B1192566

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling procedures for **Dota-peg5-C6-dbco**, a bifunctional linker commonly utilized in the development of targeted therapeutics and imaging agents. The information herein is compiled from publicly available data sheets and safety information for its constituent components.

Chemical and Physical Properties

Dota-peg5-C6-dbco is a complex molecule incorporating a DOTA chelator, a polyethylene glycol (PEG) spacer, a hexane (C6) linker, and a dibenzocyclooctyne (DBCO) group for copper-free click chemistry.

Property	Value	Citation
Molecular Formula	C49H71N7O14	[1][2][3][4]
Molecular Weight	~982.13 g/mol	[3][5]
Appearance	White to off-white solid	[4][5]
Purity	Typically ≥95%	[1][2][3]
Solubility	Soluble in DMSO, DMF, and acetonitrile. Soluble in water with warming.	[1][5]
Functional Groups	DOTA (chelating agent), DBCO (for click chemistry)	[1][2][3][6]

Hazard Identification and Safety Precautions

A specific Safety Data Sheet (SDS) for **Dota-peg5-C6-dbc** is not readily available. The following hazard identification is based on the known properties of its primary components: DOTA and DBCO.

DOTA Component: The DOTA macrocycle is a known skin and eye irritant and may cause respiratory irritation.[7]

DBCO Component: DBCO and its derivatives are generally stable but can be moisture-sensitive.[8] While not classified as hazardous under normal conditions, standard laboratory precautions should be observed.[9]

Composite Hazard Profile: Based on its components, **Dota-peg5-C6-dbc** should be handled as a potential skin, eye, and respiratory irritant. The toxicological properties of the complete molecule have not been thoroughly investigated.[9]

Recommended Precautionary Measures:

Precautionary Statement	Description	Citation
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	
P264	Wash hands thoroughly after handling.	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[10]
P302+P352	IF ON SKIN: Wash with plenty of soap and water.	[9]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[9]

Handling and Storage

Proper handling and storage are crucial to maintain the integrity of the compound and ensure laboratory safety.

Condition	Recommendation	Citation
Storage (Solid)	Store at -20°C for long-term stability (up to 3 years).	[1] [2] [3] [5] [6]
Storage (In Solution)	Store stock solutions at -80°C for up to 6 months or at -20°C for up to 1 month. Avoid repeated freeze-thaw cycles.	[5] [11]
Handling	Handle in a well-ventilated area, preferably in a chemical fume hood. [10] Avoid formation of dust and aerosols. [10] Keep away from moisture and sources of ignition. [8] [10] Do not use with buffers containing azides. [8]	

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **Dota-peg5-C6-dbcO**:

PPE	Specification	Citation
Eye Protection	Chemical safety goggles or glasses with side shields.	[10]
Hand Protection	Chemical-resistant gloves (e.g., nitrile). Inspect gloves for integrity before use.	[10]
Body Protection	Laboratory coat.	[10]
Respiratory	If engineering controls are insufficient, use a NIOSH-approved respirator appropriate for the exposure level.[10]	

Experimental Protocols

The following is a generalized protocol for a typical bioconjugation reaction using **Dota-peg5-C6-dbc**. Researchers should optimize the protocol for their specific application.

Materials:

- **Dota-peg5-C6-dbc**
- Azide-modified biomolecule
- Anhydrous, amine-free solvent (e.g., DMSO, DMF)
- Reaction buffer (e.g., PBS, pH 7.4)
- Desalting column

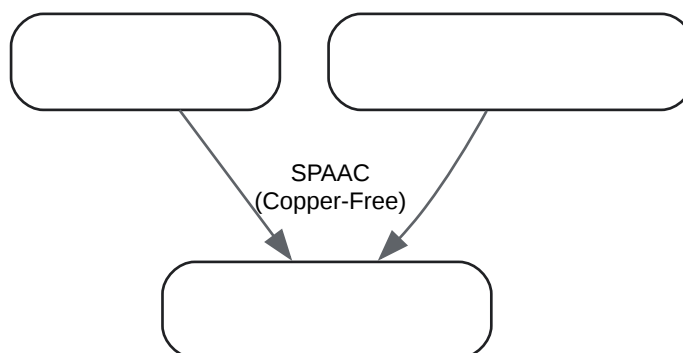
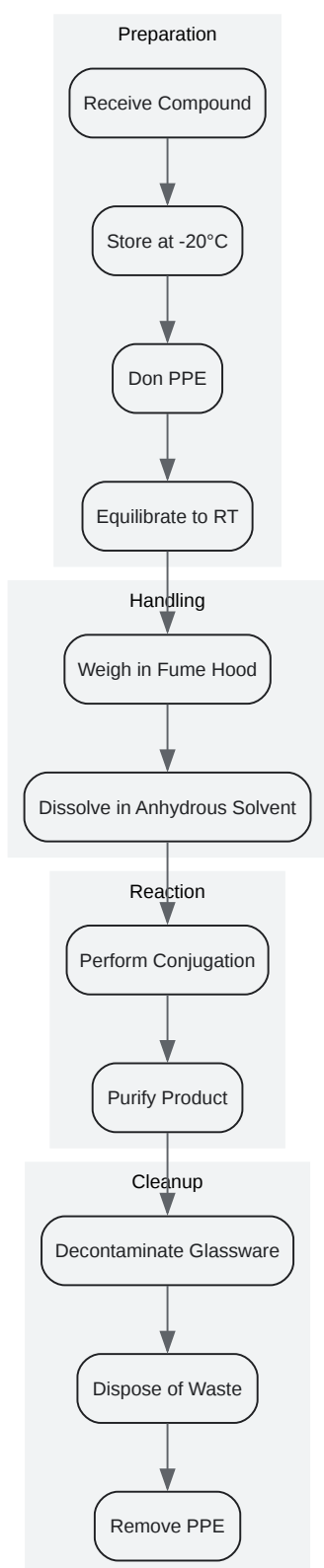
Procedure:

- Preparation of **Dota-peg5-C6-dbc** Stock Solution:

- Allow the vial of solid **Dota-peg5-C6-dbc** to equilibrate to room temperature before opening to prevent moisture condensation.[\[8\]](#)
- Dissolve the desired amount of **Dota-peg5-C6-dbc** in anhydrous DMSO or DMF to create a stock solution (e.g., 10 mM).
- Bioconjugation Reaction (SPAAC):
 - Dissolve the azide-modified biomolecule in the reaction buffer.
 - Add the **Dota-peg5-C6-dbc** stock solution to the biomolecule solution. A molar excess of the linker (typically 5-20 fold) is recommended. The final concentration of the organic solvent should be kept low (e.g., <10%) to maintain protein stability.
 - Incubate the reaction mixture at room temperature for 2-4 hours or at 4°C overnight.[\[12\]](#)
[\[13\]](#) Reaction times may vary depending on the reactants and their concentrations.
- Purification:
 - Remove excess, unreacted **Dota-peg5-C6-dbc** using a desalting column or other appropriate purification method (e.g., dialysis, HPLC).

Visualized Workflows

Safe Handling Workflow for **Dota-peg5-C6-dbc**



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